

A Technical Guide to the Physical Properties of Cobalt Tungsten Carbide

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Compound of Interest

Compound Name: Cobalt;tungsten

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This in-depth technical guide provides a comprehensive overview of the core physical properties of cobalt tungsten carbide (WC-Co), a composite material renowned for its exceptional hardness and toughness.^{[1][2][3]} By varying the cobalt binder content and tungsten carbide grain size, the properties of this versatile material can be tailored to specific applications, from cutting tools to wear-resistant components.^{[2][4]} This document summarizes key quantitative data, details experimental protocols for property measurement, and visualizes the influential relationships between composition, microstructure, and performance.

Core Physical Properties of Cobalt Tungsten Carbide

The physical characteristics of cobalt tungsten carbide are a composite of its constituent materials: the hard and brittle tungsten carbide (WC) and the tough, ductile cobalt (Co) binder.^[1] The resulting cemented carbide exhibits a unique combination of hardness, strength, and resistance to wear and fracture.^{[1][2]} The following tables present a summary of the key physical properties of various grades of cobalt tungsten carbide.

Table 1: General Physical Properties of Cobalt and Tungsten Carbide

Property	Cobalt (Co)	Tungsten Carbide (WC)
Density	8.92 g/cm ³ [5]	15.6 g/cm ³ [5]
Melting Point	1,495 °C[1][5]	2,785 °C[5] - 2,870 °C[6]
Boiling Point	2,927 °C[1][5]	6,000 °C[1][5][6]
Young's Modulus	207 GPa[7]	450 - 700 GPa[6][7][8]
Electrical Resistivity	~0.06 μΩ·m	~0.2 μΩ·m[6][8]

Table 2: Physical Properties of Cobalt Tungsten Carbide Composites

Property	WC-Co (6% Co)	WC-Co (10% Co)	WC-Co (12% Co)	WC-Co (17% Co)
Density	14.9 - 15.0 g/cm ³ [9]	14.5 g/cm ³	14.4 g/cm ³ [10]	13.9-14.2 g/cm ³ [11]
Hardness (Vickers)	~1550 - 1600 HV30[12]	~92.0 HRA	900-1100 DPH300[10]	750-950 DPH300[13]
Young's Modulus	~600 - 630 GPa[9][12]	~577 GPa[14]	-	-
Thermal Conductivity	~100 W/(m·K)[9]	Decreases with increasing Co content[15][16]	Decreases with increasing Co content[15][16]	Decreases with increasing Co content[15][16]
Electrical Resistivity	~20 μΩ·cm[17]	Increases with increasing Co content[18][19]	Increases with increasing Co content[18][19]	Increases with increasing Co content[18][19]
Compressive Strength	~4585 - 6200 MPa[9]	~4171 MPa	-	-
Tensile Strength	~1440 MPa[12]	-	-	-

Experimental Protocols for Property Determination

Accurate characterization of the physical properties of cobalt tungsten carbide is crucial for material selection and application development. Standardized testing methodologies are employed to ensure reliable and reproducible results.

Hardness Testing

The hardness of cobalt tungsten carbide is a critical measure of its resistance to localized plastic deformation.

- **Methodology:** The most common method for determining the hardness of cemented carbides is the Vickers hardness test.^[20] This method involves indenting the test material with a diamond indenter, in the form of a right pyramid with a square base and an angle of 136 degrees between opposite faces, subjected to a load of 1 to 100 kgf. The two diagonals of the indentation left in the surface of the material after removal of the load are measured using a microscope and their average is calculated. The area of the sloping surface of the indentation is calculated. The Vickers hardness is the quotient obtained by dividing the kgf load by the square mm area of indentation.
- **Standard:** ASTM E384 - Standard Test Method for Microindentation Hardness of Materials.

Density Measurement

The density of a sintered cobalt tungsten carbide part is a key indicator of the quality of the sintering process and the absence of porosity.

- **Methodology:** The Archimedes method is a widely used technique for determining the density of solid materials. The procedure involves weighing the dry sample in air, and then weighing the sample while it is submerged in a liquid of known density (typically distilled water). The density of the sample is then calculated using the formula:
 - $\rho = (m_{\text{air}} * \rho_{\text{liquid}}) / (m_{\text{air}} - m_{\text{liquid}})$ where ρ is the density of the sample, m_{air} is the mass of the sample in air, m_{liquid} is the mass of the sample in the liquid, and ρ_{liquid} is the density of the liquid.
- **Standard:** ISO 3369 - Impermeable sintered metal materials and hardmetals — Determination of density.

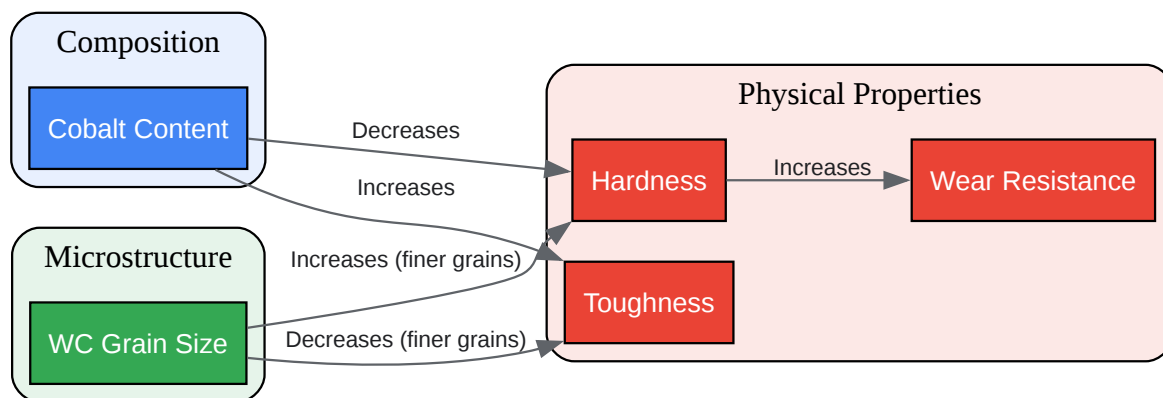
Thermal Property Measurement

Thermal conductivity and thermal expansion are important properties, especially for applications involving high temperatures or thermal cycling.

- Methodology:
 - Thermal Conductivity: The laser flash method is a common technique for measuring the thermal diffusivity of a material, from which the thermal conductivity can be calculated.^[15] In this method, a short pulse of energy from a laser is used to heat one side of a small, disc-shaped sample. The temperature rise on the opposite face of the sample is measured as a function of time using an infrared detector. The thermal diffusivity is then calculated from this temperature-time data.
 - Thermal Expansion: Dilatometry is used to measure the change in dimensions of a material as a function of temperature.^[15] A sample is heated in a furnace, and its change in length is measured by a sensitive displacement transducer. The coefficient of thermal expansion can be determined from the slope of the length change versus temperature curve.
- Standard: ASTM E1461 - Standard Test Method for Thermal Diffusivity by the Flash Method.

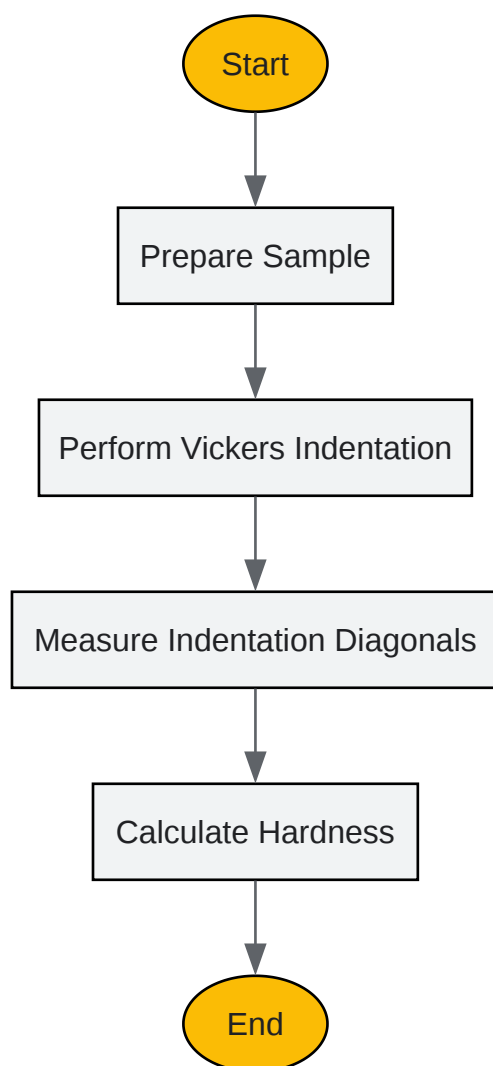
Visualizing Material Relationships

The interplay between the composition (cobalt content), microstructure (tungsten carbide grain size), and the resulting physical properties is a defining characteristic of cobalt tungsten carbide. The following diagrams illustrate these fundamental relationships.



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Caption: Relationship between composition, microstructure, and key mechanical properties.



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Caption: Experimental workflow for Vickers hardness testing of cobalt tungsten carbide.

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